

Cost-Performance Analysis of Antiblaze 100 in Commercial Applications: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antiblaze 100

Cat. No.: B7774406

[Get Quote](#)

This guide provides a comprehensive cost-performance analysis of **Antiblaze 100**, a chlorinated phosphate ester flame retardant, in its primary commercial application: flexible polyurethane foam. The performance of **Antiblaze 100** is objectively compared with a key halogenated alternative, Tris(1,3-dichloro-2-propyl) phosphate (TDCPP), and a common halogen-free alternative, Ammonium Polyphosphate (APP). This analysis is intended for researchers, scientists, and professionals in drug development and material science to make informed decisions on flame retardant selection.

Executive Summary

Antiblaze 100 is an effective flame retardant for flexible polyurethane foam, demonstrating the ability to reduce the peak heat release rate during combustion. Its performance is comparable to other chlorinated phosphate esters like TDCPP, which has been a widely used flame retardant in similar applications.^{[1][2][3]} While quantitative cost data for **Antiblaze 100** is not readily available in the public domain, halogenated flame retardants are generally considered more cost-effective than many halogen-free alternatives.^[4] Halogen-free options, such as Ammonium Polyphosphate (APP), are gaining traction due to environmental and health concerns associated with some halogenated compounds, and they can offer competitive flame retardant performance, often through a different mechanism of action (char formation).^{[5][6]} The selection of an appropriate flame retardant will depend on a balance of factors including performance requirements, cost considerations, and regulatory landscapes.

Data Presentation: Quantitative Performance Comparison

The following tables summarize key flammability performance data for **Antiblaze 100** and its alternatives in polyurethane foam. It is important to note that the data is compiled from different studies and the base polyurethane foam formulations may vary, which can influence the results.

Table 1: Cone Calorimetry Data for Flame Retardants in Flexible Polyurethane Foam (FPUR)

| Flame Retardant | Loading Level (php*) | Peak Heat Release Rate (pHRR) (kW/m²) | Reference |
|-----------------|----------------------|---------------------------------------|-----------|
| Antiblaze 100 | 37 | 439 | [7] |
| Control (No FR) | 0 | >600 (typical) | [8] |

*php: parts per hundred of polyol

Table 2: Flammability Data for Halogen-Free Alternative (APP) in Rigid Polyurethane Foam (RPUF)

| Flame Retardant | Loading Level (wt%) | Limiting Oxygen Index (LOI) (%) | UL-94 Rating | Reference |
|------------------------------|---------------------|---------------------------------|--------------|-----------|
| Ammonium Polyphosphate (APP) | 10 | 26.5 | HF-1 | [5][9] |
| Control (No FR) | 0 | 20.6 | HBF | [9] |

Note: Data for APP is in Rigid Polyurethane Foam (RPUF) and may not be directly comparable to FPUR. HF-1 and HBF are ratings for horizontal burning tests of foamed materials.[10]

Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for the interpretation and replication of results.

Cone Calorimetry (ASTM E1354)

The cone calorimeter test is a small-scale method to determine the heat release rate and other flammability characteristics of materials.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Methodology:

- **Specimen Preparation:** A 100 mm x 100 mm specimen of the polyurethane foam with a maximum thickness of 50 mm is prepared. The specimen should be representative of the final product.
- **Conditioning:** The specimen is conditioned to a constant mass in a controlled environment of 23°C and 50% relative humidity.
- **Mounting:** The specimen is wrapped in aluminum foil, leaving the top surface exposed, and placed in a sample holder.
- **Test Procedure:** The mounted specimen is placed horizontally on a load cell under a conical radiant heater. The test is conducted at a specific heat flux, typically 35 kW/m² or 50 kW/m² for polyurethane foams. A spark igniter is positioned above the specimen to ignite the pyrolysis gases.
- **Data Collection:** During the test, the mass of the specimen is continuously recorded. The oxygen concentration and flow rate in the exhaust duct are measured to calculate the heat release rate based on the oxygen consumption principle. Smoke production is measured using a laser photometer system.
- **Key Parameters Measured:**
 - Time to ignition (TTI)
 - Peak Heat Release Rate (pHRR)
 - Total Heat Release (THR)

- Mass Loss Rate (MLR)
- Effective Heat of Combustion (EHC)
- Smoke Production Rate (SPR) and Total Smoke Production (TSP)

Vertical Burn Test (UL 94)

The UL 94 standard includes several tests to determine the flammability of plastic materials. For foams, the vertical burning test (V-0, V-1, V-2) is a common evaluation.[\[10\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

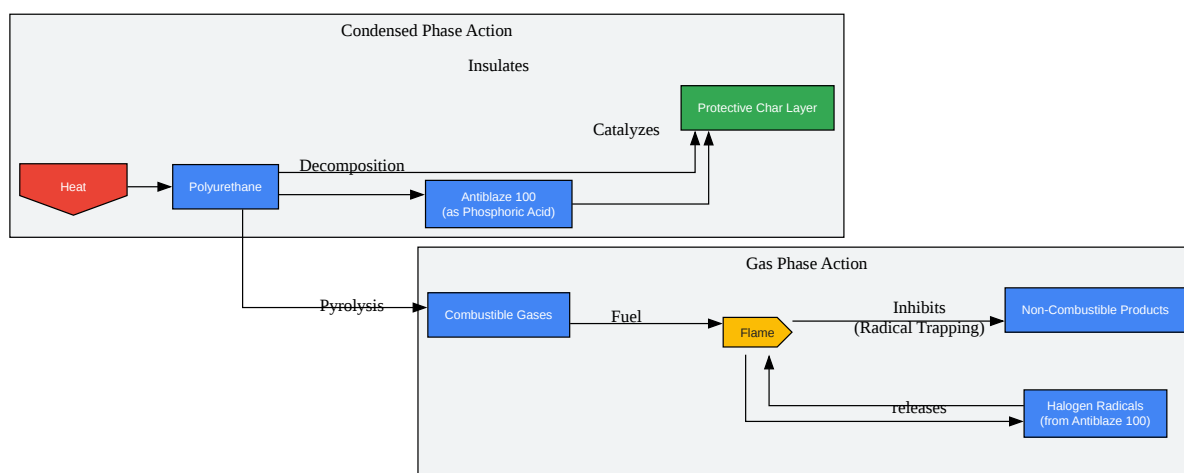
Methodology:

- Specimen Preparation: A rectangular specimen of the foam of a specified dimension (e.g., 125 mm x 13 mm) is prepared.
- Conditioning: Specimens are conditioned for a set period at a controlled temperature and humidity.
- Test Procedure: The specimen is held vertically by a clamp at its upper end. A calibrated burner flame is applied to the lower end of the specimen for 10 seconds and then removed.
- Observations and Classification:
 - The duration of flaming after the first flame application is recorded.
 - The duration of afterglow is recorded.
 - Whether flaming drips ignite a cotton patch placed below the specimen is observed.
 - The flame is reapplied for another 10 seconds, and the same observations are made.
- Classification Criteria:
 - V-0: Burning stops within 10 seconds after each flame application; no flaming drips.
 - V-1: Burning stops within 30 seconds after each flame application; no flaming drips.

- V-2: Burning stops within 30 seconds after each flame application; flaming drips that ignite the cotton are allowed.

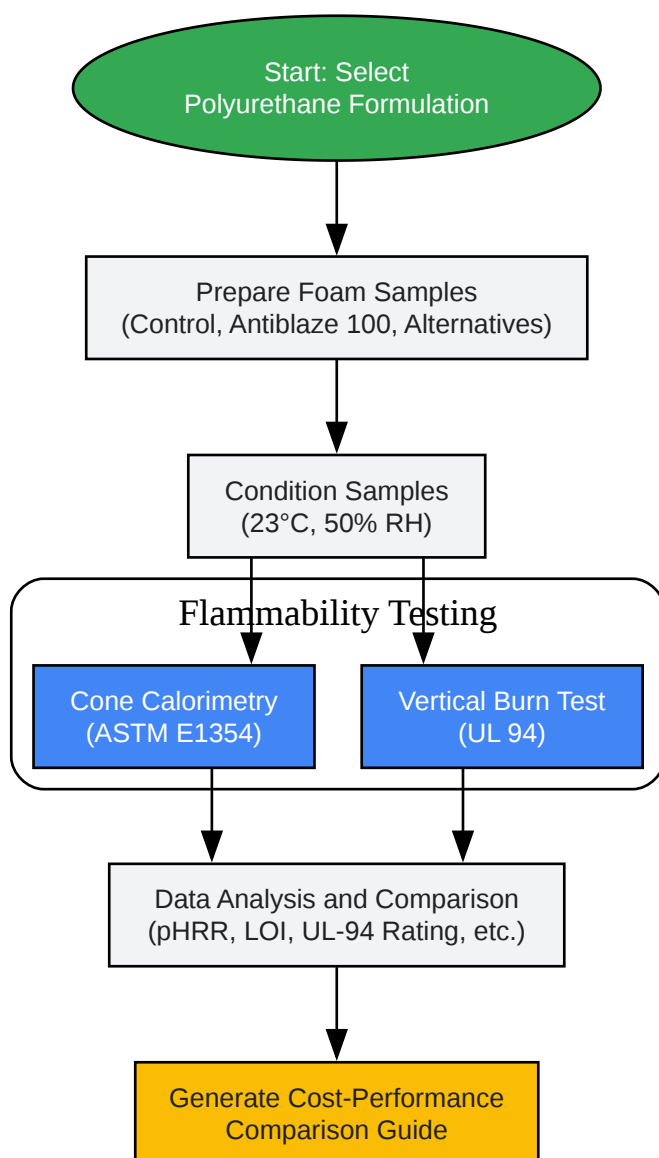
Mandatory Visualization

Signaling Pathways and Experimental Workflows



[Click to download full resolution via product page](#)

Caption: Flame retardancy mechanism of **Antiblaze 100**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]

- 2. Tris (1,3-dichloropropyl-2) Phosphate - Toxicological Risks of Selected Flame-Retardant Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. oehha.ca.gov [oehha.ca.gov]
- 4. scientificarchives.com [scientificarchives.com]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Investigation of Flame Retardant Flexible Polyurethane Foams Containing DOPO Immobilized Titanium Dioxide Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Frontiers | Rigid Polyurethane Foams Containing Modified Ammonium Polyphosphate Having Outstanding Charring Ability and Increased Flame Retardancy [frontiersin.org]
- 10. specialchem.com [specialchem.com]
- 11. store.astm.org [store.astm.org]
- 12. ASTM E1354 - Cone Calorimeter Laboratory Testing [capitaltesting.org]
- 13. multimedia.3m.com [multimedia.3m.com]
- 14. protolabs.com [protolabs.com]
- 15. techmerpm.com [techmerpm.com]
- 16. UL 94 - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Cost-Performance Analysis of Antiblaze 100 in Commercial Applications: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7774406#cost-performance-analysis-of-antiblaze-100-in-commercial-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com